

Solubility of Disperse Blue 165:1 in various solvents

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Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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An In-depth Technical Guide on the Solubility of C.I. **Disperse Blue 165:1**

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Disperse Blue 165:1** is an azo dye utilized in the textile industry for coloring synthetic fibers.[1] Characterized by its low water solubility, it exhibits a higher affinity for hydrophobic environments.[1] Understanding its solubility in various organic solvents is crucial for its application in diverse fields, including the formulation of inks, coatings, and in material science research. The dissolution behavior of **Disperse Blue 165:1** is primarily influenced by the polarity of the solvent, temperature, and the specific molecular interactions between the dye and the solvent.[1] This guide provides a comprehensive overview of the available data on the solubility of **Disperse Blue 165:1**, detailed experimental protocols for its determination, and relevant biological signaling pathways.

Data Presentation: Solubility of Disperse Blue 165:1

Specific quantitative solubility data for **Disperse Blue 165:1** in a wide range of organic and inorganic solvents is not extensively available in public literature.[1] The following table is presented as a template for researchers to populate with their own experimentally determined values, allowing for a structured and comparative analysis.

Solvent	CAS Number	Temperature (°C)	Solubility (g/L)	Method	Reference
Water	7732-18-5	25	Very Low[1]	Spectrophotometry	[1]
Acetone	67-64-1	25	Soluble[2]	-	[2]
[Insert Solvent]	[Insert CAS]	[Specify]	[Specify]	[Specify]	[Specify]
[Insert Solvent]	[Insert CAS]	[Specify]	[Specify]	[Specify]	[Specify]
[Insert Solvent]	[Insert CAS]	[Specify]	[Specify]	[Specify]	[Specify]

Experimental Protocols

The following methodologies are standard for determining the solubility of disperse dyes and can be applied to **Disperse Blue 165:1**.

Protocol 1: Isothermal Equilibrium Method

This method is widely used to determine the saturation solubility of a compound in a given solvent at a specific temperature.

Materials:

- **Disperse Blue 165:1**
- Selected solvents
- Sealed containers (e.g., screw-cap vials)
- Constant temperature agitator (e.g., shaking water bath)
- Centrifuge or filtration apparatus (e.g., syringe filters)
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Saturated Solution: An excess amount of **Disperse Blue 165:1** is added to a known volume of the solvent in a sealed container.[\[1\]](#)
- Equilibration: The mixture is agitated at a constant temperature (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[1\]](#)
- Phase Separation: After agitation, the solution is allowed to stand to let the undissolved solid settle.[\[1\]](#) Alternatively, centrifugation or filtration can be used to separate the solid and liquid phases.
- Sample Analysis: A clear aliquot of the supernatant is carefully withdrawn.[\[1\]](#)
- Quantification: The concentration of the dissolved dye is determined using a suitable analytical technique, such as UV-Vis spectrophotometry, after creating a calibration curve with known concentrations of the dye.[\[1\]](#)

Protocol 2: 'Solubility Titration' Method

This is a rapid method for determining the solubility of sparingly soluble compounds.

Principle: The extinction or light scattering of a solution in the UV-visible region changes abruptly when the solubility of the added substance is exceeded. The solubility is determined from the intersection of two curves representing the change in extinction or light scattering.[\[2\]](#)

Procedure:

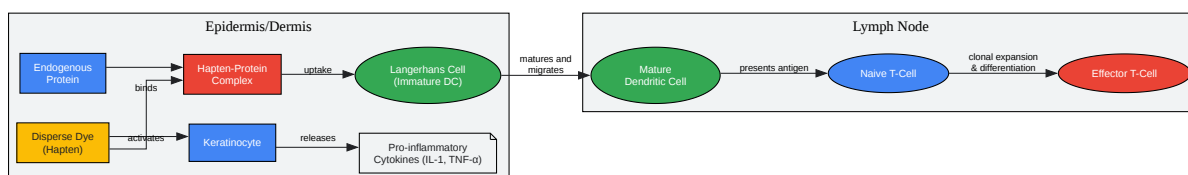
- A small, known amount of the disperse dye is gradually added to a fixed volume of the solvent.
- After each addition, the mixture is stirred until the dye is dissolved.
- The absorbance or light scattering of the solution is measured.
- A graph of absorbance/light scattering versus the concentration of the added dye is plotted.

- The point of intersection of the two linear portions of the graph indicates the saturation solubility.

Mandatory Visualizations

Signaling Pathway in Allergic Contact Dermatitis

Allergic contact dermatitis (ACD) is a T-cell-mediated delayed-type hypersensitivity reaction that can be initiated by haptens such as disperse dyes.[3]

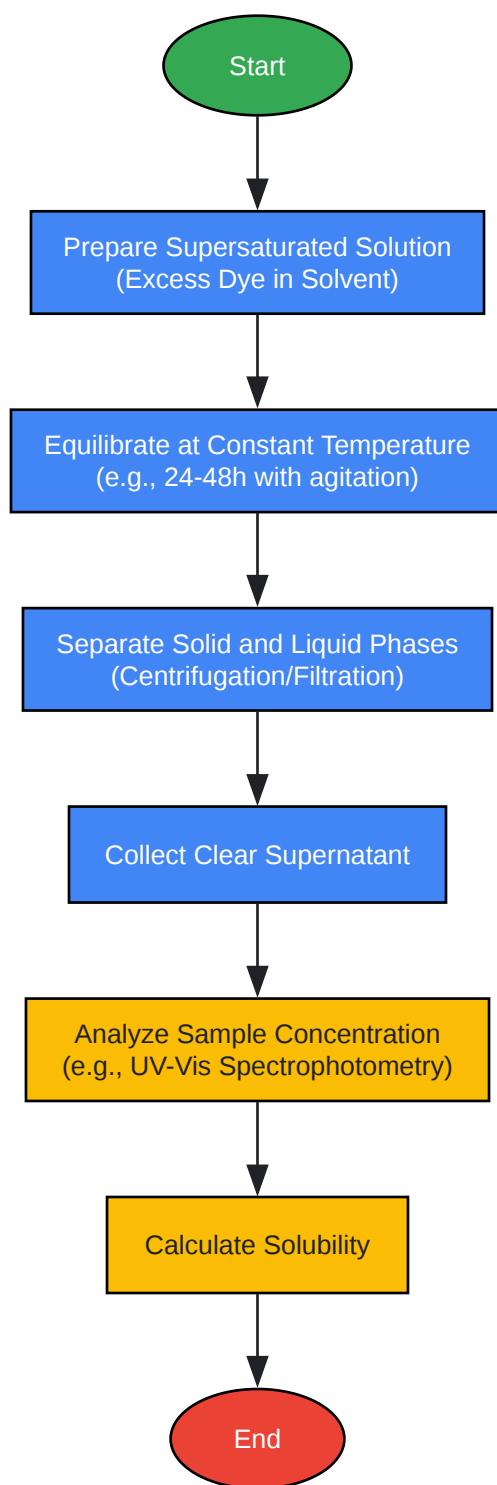


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Caption: Sensitization phase of allergic contact dermatitis initiated by a disperse dye.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of dye solubility using the isothermal equilibrium method.



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Caption: Workflow for determining dye solubility via isothermal equilibrium.

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